

isolation and purification of sec-O-Glucosylhamaudol from Saposhnikovia divaricata

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Compound of Interest

Compound Name: *sec-O-Glucosylhamaudol*

Cat. No.: *B1141522*

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Isolating sec-O-Glucosylhamaudol from Saposhnikovia divaricata: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

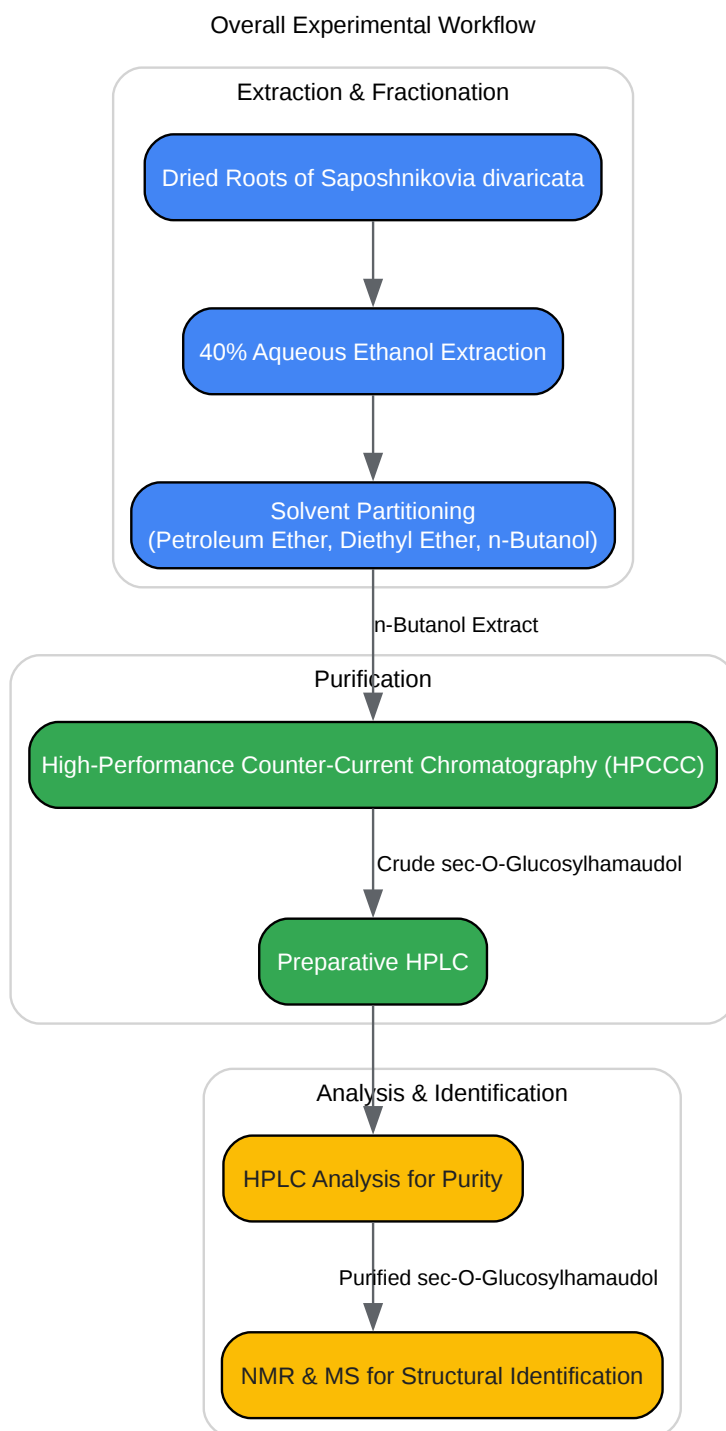
This in-depth technical guide provides a comprehensive overview of the methodologies for the isolation and purification of **sec-O-Glucosylhamaudol**, a bioactive chromone, from the roots of *Saposhnikovia divaricata* (Turcz.) Schischk. This document outlines detailed experimental protocols, presents quantitative data in a structured format, and includes visualizations of the experimental workflow and associated signaling pathways.

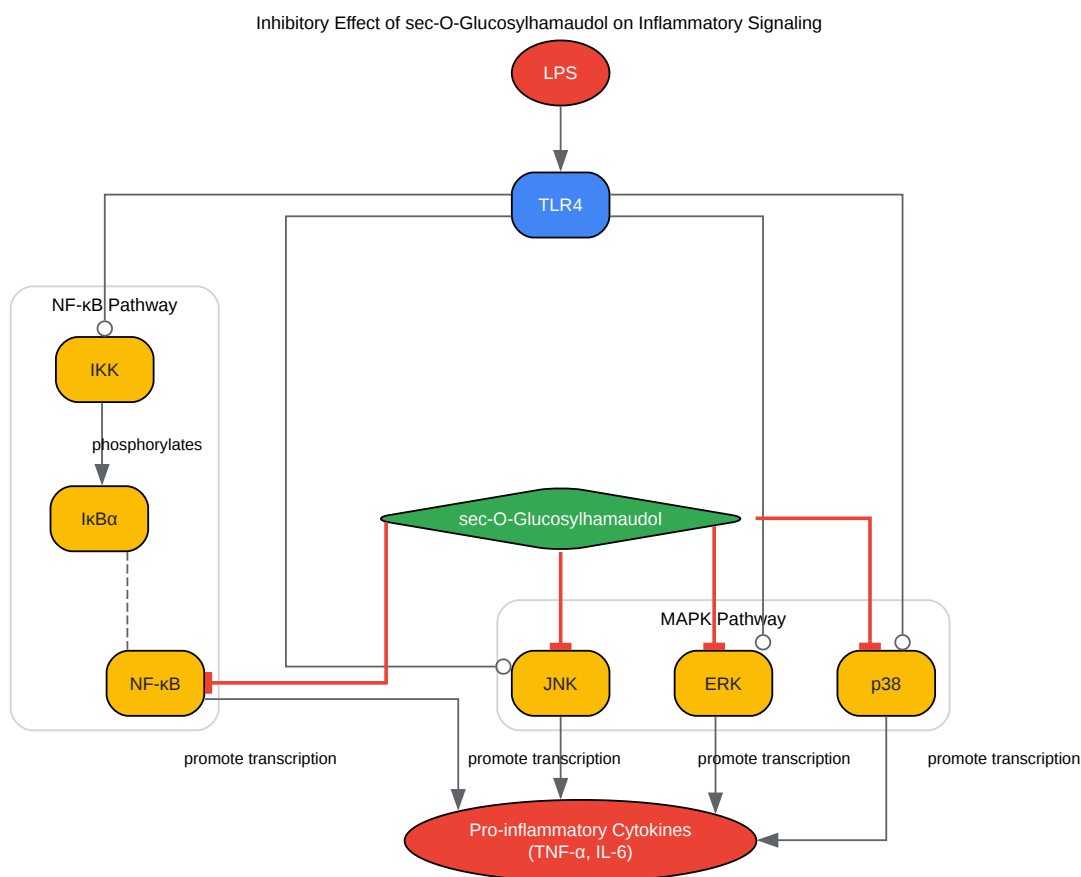
Introduction

Saposhnikovia divaricata, a member of the Apiaceae family, is a perennial herb widely used in traditional medicine, particularly in East Asia. Its roots are a rich source of various bioactive compounds, including chromones, coumarins, and polyacetylenes. Among these, **sec-O-Glucosylhamaudol** has garnered significant interest for its potential therapeutic properties. Research has demonstrated its anti-inflammatory and analgesic activities. Notably, **sec-O-Glucosylhamaudol** has been shown to suppress inflammatory responses by inhibiting the NF- κ B and MAPK signaling pathways.^{[1][2][3]} This guide details the systematic approach to isolate and purify this promising natural product for further research and development.

Experimental Workflow for Isolation and Purification

The overall process for isolating **sec-O-Glucosylhamaudol** from *Saposhnikovia divaricata* involves several key stages, beginning with the preparation of the plant material, followed by extraction, fractionation, and a series of chromatographic purification steps.





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